

Application Notes and Protocols for GRI977143

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Compound of Interest

Compound Name: GRI977143

Cat. No.: B1672144

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These application notes provide detailed protocols for the dissolution and storage of **GRI977143**, a selective, non-lipid agonist of the Lysophosphatidic Acid Receptor 2 (LPA2). Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Chemical Properties

A summary of the key chemical properties of **GRI977143** is presented below.

Property	Value	Reference
Molecular Weight	391.44 g/mol	[1][2][3]
Molecular Formula	C22H17NO4S	[1][2][3]
CAS Number	325850-81-5	[1][2][4]
Appearance	White to off-white solid	[4][5]
Purity	≥98%	[2][3]

Dissolution Protocol

GRI977143 is readily soluble in dimethyl sulfoxide (DMSO).[2][5][6] To prepare a stock solution, follow the protocol below. For optimal results, it is recommended to use a freshly opened container of hygroscopic DMSO, as absorbed water can affect solubility.[4]

Materials:

- **GRI977143** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene or glass vials
- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath (recommended)

Procedure:

- Equilibrate: Allow the vial of **GRI977143** powder to reach room temperature before opening to prevent condensation.
- Solvent Addition: Add the desired volume of DMSO to the vial containing the **GRI977143** powder. The table below provides volumes for common stock solution concentrations.
- Dissolution: Mix the solution by vortexing. Sonication is recommended to ensure complete dissolution.^[1] Visually inspect the solution to confirm that no particulate matter is present.

Stock Solution Preparation Table (for 1 mg of **GRI977143**):

Desired Concentration	Volume of DMSO to Add
1 mM	2.55 mL
5 mM	0.51 mL
10 mM	0.26 mL
50 mM	0.05 mL

Calculations are based on a molecular weight of 391.44 g/mol .

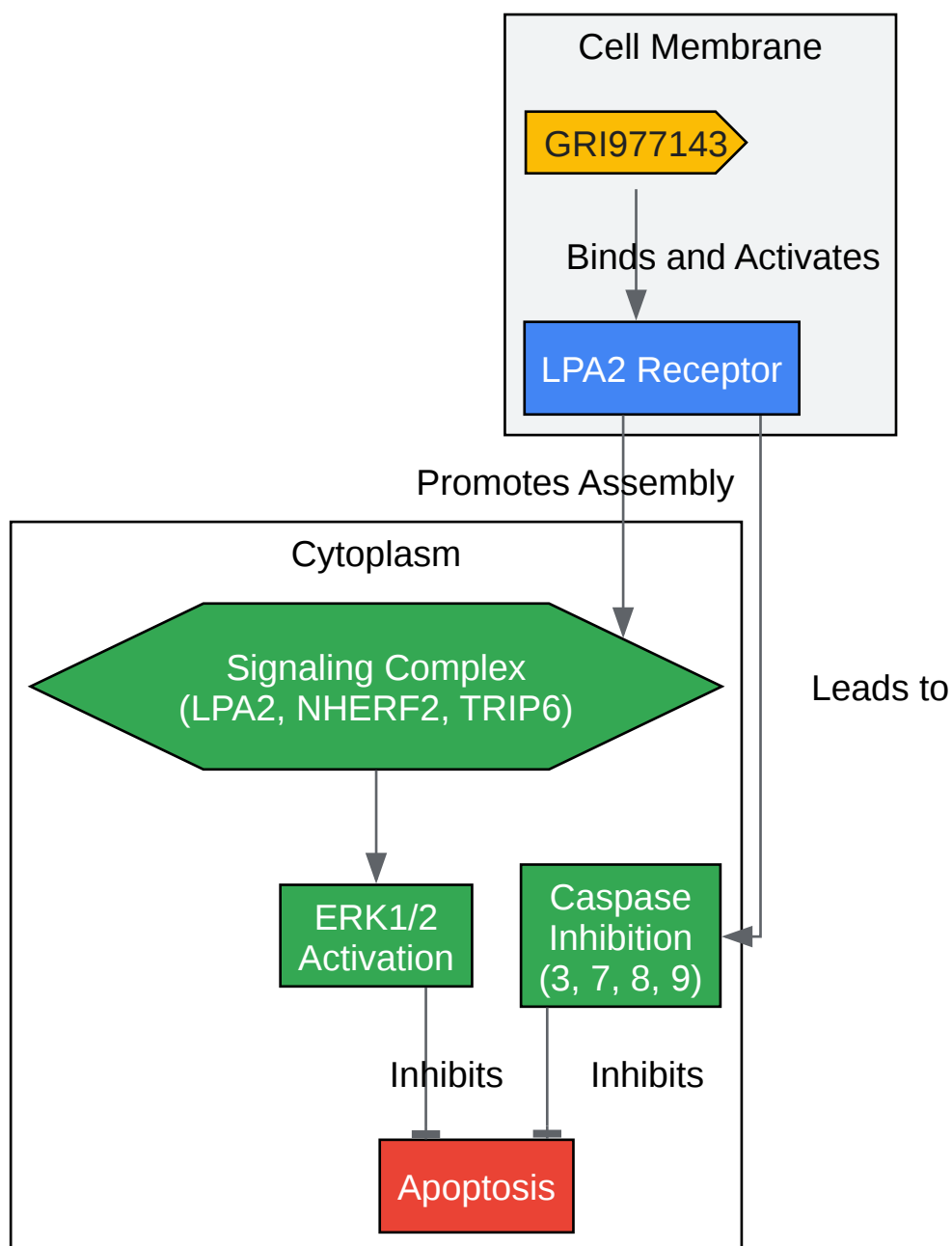
Storage and Stability

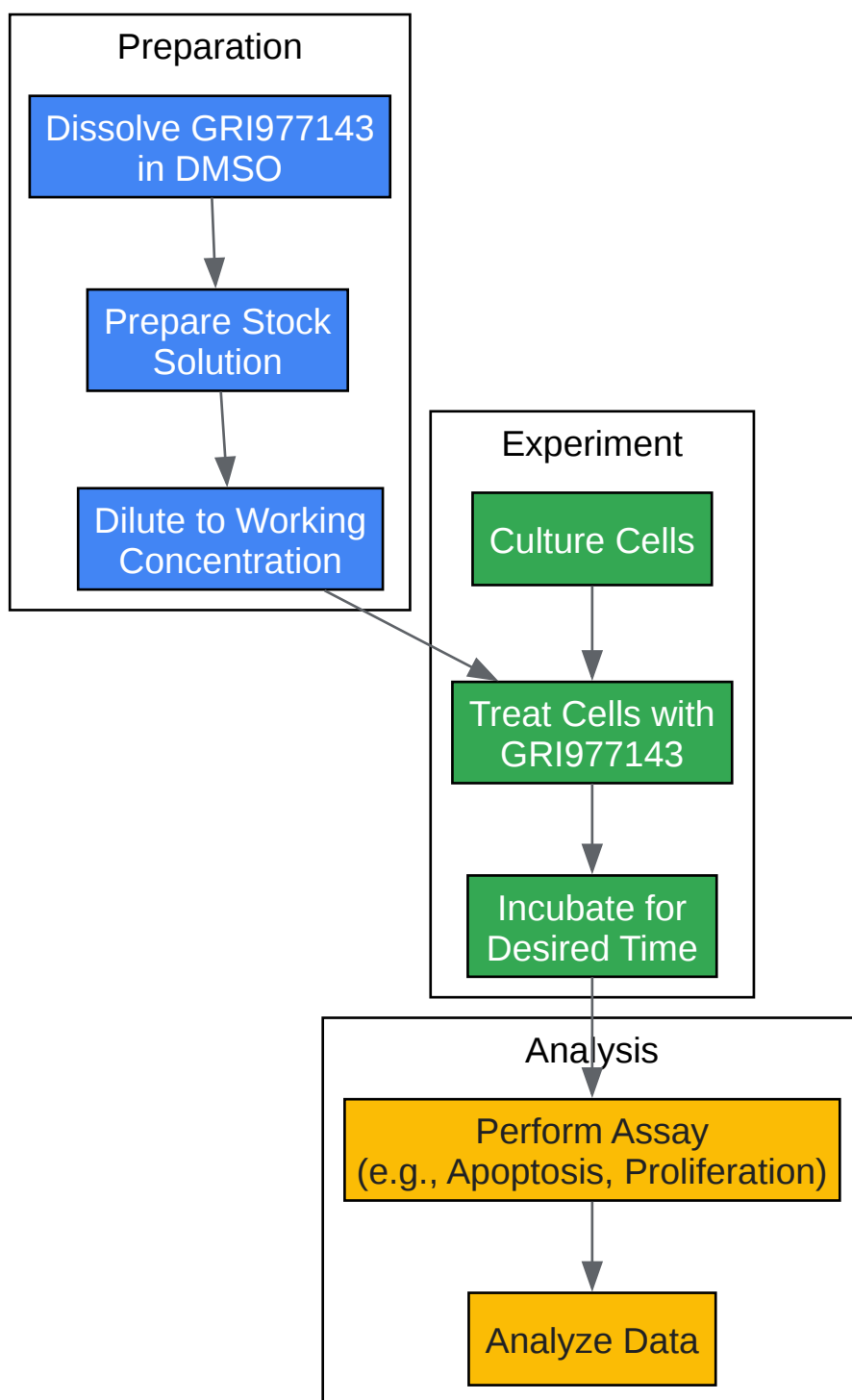
Proper storage of **GRI977143** in both its solid and dissolved forms is critical to prevent degradation and maintain its biological activity.

Form	Storage Temperature	Stability	Special Instructions
Powder	-20°C	Up to 3 years[1]	Store protected from light. Some suppliers suggest storage at +4°C.[2][3][6]
DMSO Solution	-80°C	Up to 1 year[1] or 6 months[4]	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.[4]
DMSO Solution	-20°C	Up to 3 months or 1 month[4]	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.[4]

Mechanism of Action: LPA2 Signaling Pathway

GRI977143 is a selective agonist for the LPA2 receptor, with an EC50 of 3.3 µM.[1][3][4][5] It does not activate other LPA G-protein coupled receptors at concentrations up to 10 µM.[3][5][6] The activation of LPA2 by **GRI977143** initiates a signaling cascade that has anti-apoptotic effects.[3][5] This includes the activation of the ERK1/2 survival pathway and the inhibition of caspases 3, 7, 8, and 9.[1][3][4][5] **GRI977143** also promotes the formation of a signaling complex involving LPA2, Na⁺-H⁺ exchange regulatory factor 2 (NHERF2), and thyroid receptor-interacting protein 6 (TRIP6).[1][4]





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